

physicochemical properties of 8-Bromoquinolin-3-amine

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Compound of Interest

Compound Name: 8-Bromoquinolin-3-amine

CAS No.: 347146-15-0

Cat. No.: B1322627

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An In-depth Technical Guide to the Physicochemical Properties of **8-Bromoquinolin-3-amine**

For the Attention of Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive analysis of the core physicochemical properties of **8-Bromoquinolin-3-amine** (CAS No. 347146-15-0). As a functionalized quinoline, this compound is of significant interest in medicinal chemistry and materials science, serving as a key intermediate in the synthesis of novel therapeutic agents and functional materials.^[1] While direct, publicly available experimental data for this specific molecule is limited, this guide synthesizes information from closely related analogues and established chemical principles to provide expert-predicted values, detailed analytical protocols, and the scientific rationale underpinning these methodologies. The document is structured to offer both a predictive characterization of the molecule and a practical framework for its empirical validation in a laboratory setting.

Molecular Structure and Core Identifiers

8-Bromoquinolin-3-amine is a heterocyclic aromatic compound. The foundational structure is a quinoline ring system, which is a bicyclic heteroaromatic composed of a benzene ring fused to a pyridine ring. In this derivative, a bromine atom is substituted at the 8-position of the quinoline ring, and an amine group is substituted at the 3-position.

The strategic placement of the electron-withdrawing bromine atom and the electron-donating amino group on the quinoline scaffold is expected to significantly influence the molecule's electronic distribution, reactivity, and potential for intermolecular interactions.^[2]

Table 1: Core Molecular Identifiers for **8-Bromoquinolin-3-amine**

Property	Value	Source(s)
IUPAC Name	8-bromoquinolin-3-amine	-
CAS Number	347146-15-0	[3] [4] [5] [6]
Molecular Formula	C ₉ H ₇ BrN ₂	[6] [7]
Molecular Weight	223.07 g/mol	[6] [7]
Canonical SMILES	<chem>C1=CC2=C(C(=C1)Br)N=CC(=C2)N</chem>	[3]
InChI Key	CVQILHUWBUMKED-UHFFFAOYSA-N	

Predicted Physicochemical Properties

The following properties are predicted based on the analysis of structurally similar compounds, including 8-bromoquinoline, 3-aminoquinoline, and other substituted quinolines. These values provide a scientifically grounded baseline for experimental design.

Physical State and Appearance

Based on related aminoquinolines and bromoquinolines, **8-Bromoquinolin-3-amine** is predicted to be a solid at room temperature, likely appearing as a crystalline powder with a color ranging from off-white to yellow or light brown.

Melting and Boiling Points

- **Melting Point:** A precise experimental melting point is not publicly available. For context, 8-bromoquinoline has a melting point of 58-59 °C.[8] The introduction of a primary amino group typically increases the melting point due to its ability to form intermolecular hydrogen bonds, which strengthens the crystal lattice. Therefore, the melting point of **8-Bromoquinolin-3-amine** is anticipated to be significantly higher than that of 8-bromoquinoline.
- **Boiling Point:** The boiling point of 8-bromoquinoline is reported as 112-113 °C at a reduced pressure of 0.5 mmHg.[9] Due to the strong intermolecular hydrogen bonding from the amine group, **8-Bromoquinolin-3-amine** will have a substantially higher boiling point and is likely to decompose before boiling at atmospheric pressure.

Solubility Profile

A quantitative solubility profile is not documented. However, a qualitative assessment can be made based on its structure:

- **Water:** Solubility in neutral water is expected to be low. The molecule possesses a large, hydrophobic aromatic core.
- **Acidic Aqueous Solutions:** Solubility is expected to increase significantly in acidic media (e.g., dilute HCl). The basic nitrogen of the amino group and the quinoline ring will be protonated, forming a more soluble salt.
- **Organic Solvents:** The compound is predicted to be soluble in polar organic solvents such as DMSO (dimethyl sulfoxide), DMF (dimethylformamide), and methanol, and likely to have moderate to low solubility in less polar solvents like dichloromethane and ethyl acetate. This is consistent with the solubility of related aminoquinolines.[10]

Acidity/Basicity (pKa)

The pKa of an amine is typically reported as the pKa of its conjugate acid (pKaH).[11] The quinoline nitrogen and the exocyclic amino group are both basic centers.

- **Quinoline Nitrogen:** The pKa of quinoline itself is approximately 4.9.[12][13] The bromine at position 8, being electron-withdrawing, will decrease the basicity of the ring nitrogen.

- **Amino Group:** The amino group at position 3 is expected to be the more basic site. However, its basicity will be reduced compared to a simple aniline due to the electron-withdrawing nature of the fused aromatic ring system.

Considering these factors, the pKa of the conjugate acid of **8-Bromoquinolin-3-amine** is estimated to be in the range of 3.5 - 5.0. This is a critical parameter for designing extraction procedures and for understanding its physiological behavior in drug development.

Table 2: Summary of Predicted Physicochemical Properties

Property	Predicted Value/Profile	Rationale/Comparison
Appearance	Off-white to yellow/brown crystalline solid	Typical for functionalized aromatic amines.
Melting Point	> 60 °C	Expected to be higher than 8-bromoquinoline (58-59 °C) due to hydrogen bonding from the amino group.[8]
Boiling Point	High; likely decomposes at atmospheric pressure	Strong intermolecular forces (H-bonding, dipole-dipole).
Solubility	Low in water; soluble in dilute acid and polar organic solvents (DMSO, DMF)	Based on the hydrophobic quinoline core and the polar, basic amino group.[10]
pKa (of conjugate acid)	3.5 - 5.0	Based on the pKa of quinoline (4.9) and the electronic effects of the bromo and amino substituents.[12][13]

Spectroscopic Characterization Profile

While specific spectra are not publicly available, their key features can be reliably predicted. This section provides an expert analysis of the expected spectral data and serves as a guide for structural confirmation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for the unambiguous structural elucidation of this molecule. A deuterated solvent such as DMSO- d_6 is a logical choice, given the predicted solubility and its ability to allow for the observation of exchangeable N-H protons.^[5]

The proton NMR spectrum will show distinct signals for the aromatic protons and the amine protons.

- Aromatic Region (approx. 7.0 - 9.0 ppm): Five signals are expected in this region, corresponding to the protons on the quinoline ring. The chemical shifts will be influenced by the electron-donating effect of the NH_2 group and the electron-withdrawing/anisotropic effects of the Br atom and the ring nitrogen. Protons ortho to the amino group (H-2 and H-4) will be shifted upfield relative to unsubstituted quinoline, while protons near the bromine and ring nitrogen will be shifted downfield.^[2]
- Amine Protons (approx. 5.0 - 6.0 ppm in DMSO- d_6): The two protons of the primary amine will likely appear as a broad singlet. Its chemical shift is solvent and concentration-dependent.

Table 3: Predicted 1H NMR Chemical Shifts (in DMSO- d_6)

Proton	Predicted δ (ppm)	Multiplicity	Rationale
H-2	8.5 - 8.7	s (singlet)	Downfield due to proximity to ring nitrogen, singlet due to lack of adjacent proton.
H-4	7.2 - 7.4	s (singlet)	Upfield due to strong donating effect of NH_2 group, singlet due to lack of adjacent proton.
H-5	7.8 - 8.0	d (doublet)	Influenced by the bromine at C8.
H-6	7.4 - 7.6	t (triplet)	Expected triplet due to coupling with H-5 and H-7.
H-7	7.6 - 7.8	d (doublet)	Influenced by the bromine at C8.
- NH_2	5.0 - 6.0	br s (broad s)	Exchangeable protons, chemical shift is variable.

The ^{13}C NMR spectrum will show nine distinct signals for the carbon atoms of the quinoline ring.

- C-Br (approx. 115 - 125 ppm): The carbon atom directly attached to the bromine (C-8) will show a characteristic shift.
- C-N (approx. 140 - 150 ppm): The carbon atom bearing the amino group (C-3) will be significantly deshielded.
- Other aromatic carbons will appear in the typical range of 110-150 ppm.

Mass Spectrometry (MS)

Mass spectrometry will confirm the molecular weight and provide structural information through fragmentation patterns.

- **Molecular Ion Peak:** The key feature will be the molecular ion peak cluster. Due to the natural isotopic abundance of bromine (^{79}Br and ^{81}Br are in an approximate 1:1 ratio), a characteristic M and M+2 pattern will be observed.^[2] The expected peaks will be at m/z 222 (for $\text{C}_9\text{H}_7^{79}\text{BrN}_2$) and m/z 224 (for $\text{C}_9\text{H}_7^{81}\text{BrN}_2$), with nearly equal intensity.
- **Fragmentation:** Common fragmentation pathways would involve the loss of Br, HCN, or elements of the amino group.

Infrared (IR) Spectroscopy

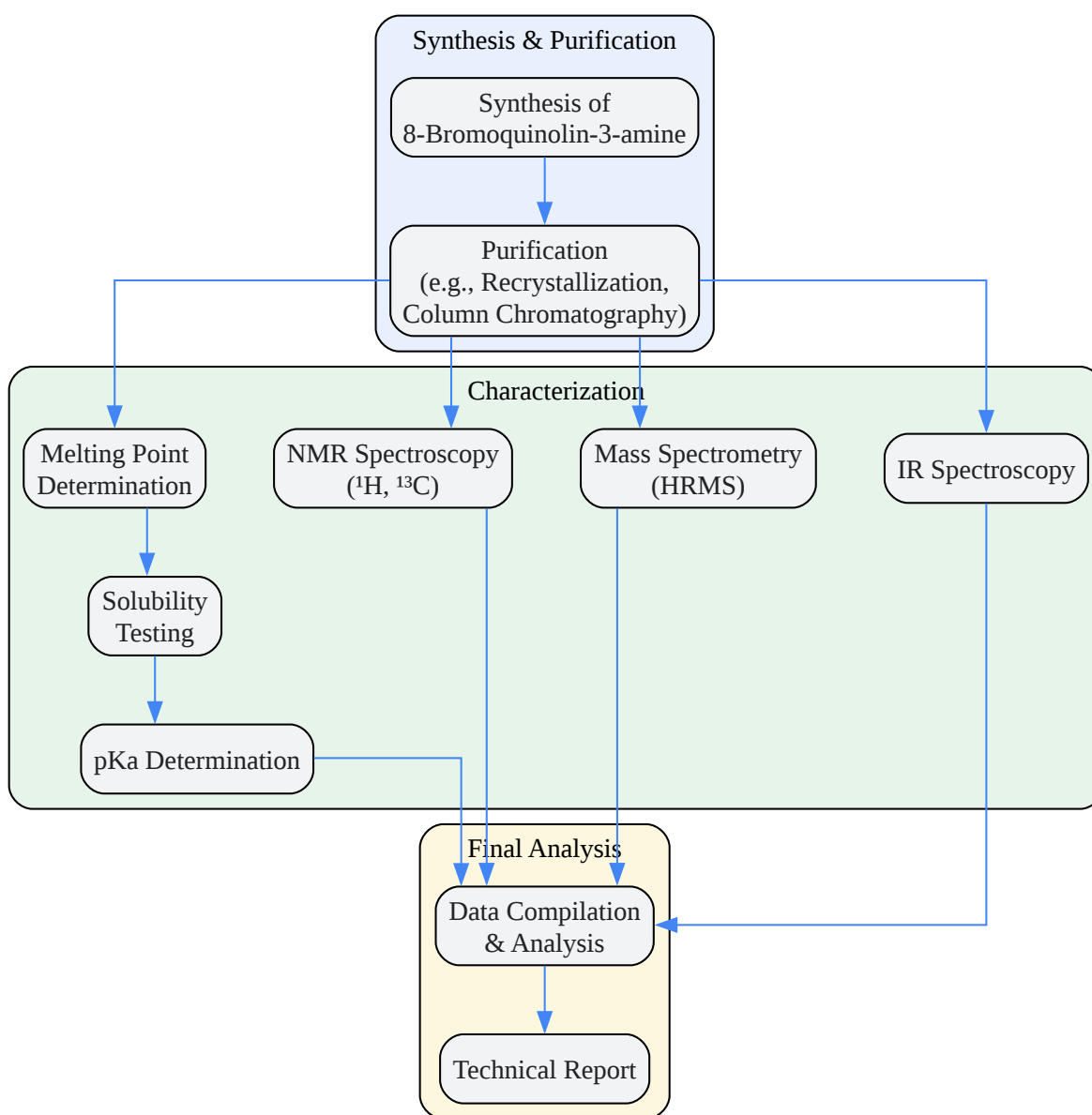
The IR spectrum will provide clear evidence for the presence of the key functional groups.^[14]

- **N-H Stretching ($3200\text{-}3500\text{ cm}^{-1}$):** As a primary amine, two distinct, medium-intensity sharp bands are expected in this region, corresponding to the symmetric and asymmetric N-H stretches.^{[15][16]}
- **N-H Bending ($1580\text{-}1650\text{ cm}^{-1}$):** A medium to strong scissoring vibration is characteristic of primary amines.^[14]
- **Aromatic C=C and C=N Stretching ($1400\text{-}1620\text{ cm}^{-1}$):** Multiple sharp bands will appear in this region, characteristic of the quinoline ring system.
- **C-N Stretching ($1250\text{-}1335\text{ cm}^{-1}$):** A band corresponding to the aromatic C-N stretch is expected.^[14]
- **C-Br Stretching ($500\text{-}680\text{ cm}^{-1}$):** A band in the fingerprint region will indicate the presence of the carbon-bromine bond.

Experimental Methodologies

The following protocols are designed for the empirical determination of the physicochemical properties of **8-Bromoquinolin-3-amine**.

Workflow for Physicochemical Characterization



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Caption: Workflow for Synthesis and Physicochemical Characterization.

Protocol: NMR Spectroscopic Analysis

- **Sample Preparation:** Accurately weigh 5-10 mg of purified **8-Bromoquinolin-3-amine** and dissolve it in approximately 0.6-0.7 mL of deuterated dimethyl sulfoxide (DMSO-d₆) in a 5 mm NMR tube.
- **Instrument Setup:** Use a 400 MHz (or higher) NMR spectrometer. Shim the instrument to achieve optimal magnetic field homogeneity.
- **¹H NMR Acquisition:**
 - Acquire a standard one-dimensional proton spectrum.
 - Set the spectral width to cover a range of -1 to 12 ppm.
 - Use a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.
 - Reference the spectrum to the residual solvent peak of DMSO-d₆ ($\delta \approx 2.50$ ppm).
- **¹³C NMR Acquisition:**
 - Acquire a proton-decoupled carbon spectrum.
 - Set the spectral width to cover a range of 0 to 180 ppm.
 - A larger number of scans will be required due to the lower natural abundance of ¹³C.
 - Reference the spectrum to the solvent peak of DMSO-d₆ ($\delta \approx 39.52$ ppm).
- **Data Processing:** Process the raw data using appropriate software (e.g., MestReNova, TopSpin). Perform Fourier transformation, phase correction, and baseline correction. Integrate the ¹H NMR signals and pick peaks for both spectra.

Protocol: pKa Determination via Potentiometric Titration

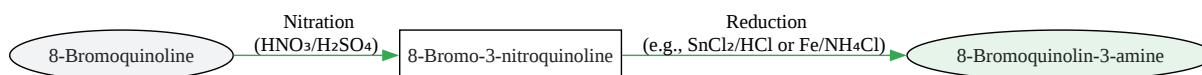
- **Solution Preparation:** Prepare a stock solution of **8-Bromoquinolin-3-amine** of known concentration (e.g., 0.01 M) in a suitable solvent system, such as a water/methanol mixture

to ensure solubility.

- **Titration Setup:** Place the solution in a thermostatted vessel equipped with a magnetic stirrer. Calibrate and immerse a pH electrode in the solution.
- **Titration:** Titrate the solution with a standardized solution of a strong acid (e.g., 0.1 M HCl). Record the pH value after each incremental addition of the titrant.
- **Data Analysis:** Plot the pH versus the volume of titrant added. The pKa can be determined from the pH at the half-equivalence point of the titration curve. The equivalence point is identified as the point of maximum slope on the first derivative plot.

Synthesis Pathway Overview

A plausible synthetic route to **8-Bromoquinolin-3-amine** involves the nitration of 8-bromoquinoline followed by the reduction of the nitro group. This is a standard and reliable method for the introduction of an amino group onto an aromatic ring.



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Caption: Plausible synthetic route to **8-Bromoquinolin-3-amine**.

Safety and Handling

As with any halogenated aromatic amine, **8-Bromoquinolin-3-amine** should be handled with appropriate safety precautions. While a specific safety data sheet (SDS) is not widely available, the hazards can be inferred from related compounds.

- **Personal Protective Equipment (PPE):** Always wear a lab coat, safety glasses with side shields, and chemical-resistant gloves (e.g., nitrile) when handling the compound.
- **Engineering Controls:** Handle the solid material in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.

- Toxicology: Aromatic amines and halogenated compounds can be toxic and may cause skin irritation or allergic reactions. Avoid direct contact with skin and eyes. The dihydrochloride salt of the compound is classified as acutely toxic if swallowed.
- Storage: Store in a tightly sealed container in a cool, dry, and dark place, under an inert atmosphere.^[3]

Conclusion

8-Bromoquinolin-3-amine is a molecule with significant potential, warranting a thorough understanding of its fundamental properties. This guide provides a robust, science-backed framework for its physicochemical profile, from its core identity to its detailed spectroscopic characteristics. While relying on predictive methods in the absence of complete public data, the analysis and protocols herein offer researchers a solid foundation to confidently synthesize, characterize, and utilize this compound in their scientific endeavors. The provided methodologies for empirical validation are crucial next steps for any laboratory working with this promising chemical entity.

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